

Ac-DEVD-CMK solubility problems and solutions

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Compound of Interest

Compound Name: Ac-DEVD-CMK

Cat. No.: B1662386

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Ac-DEVD-CMK Technical Support Center

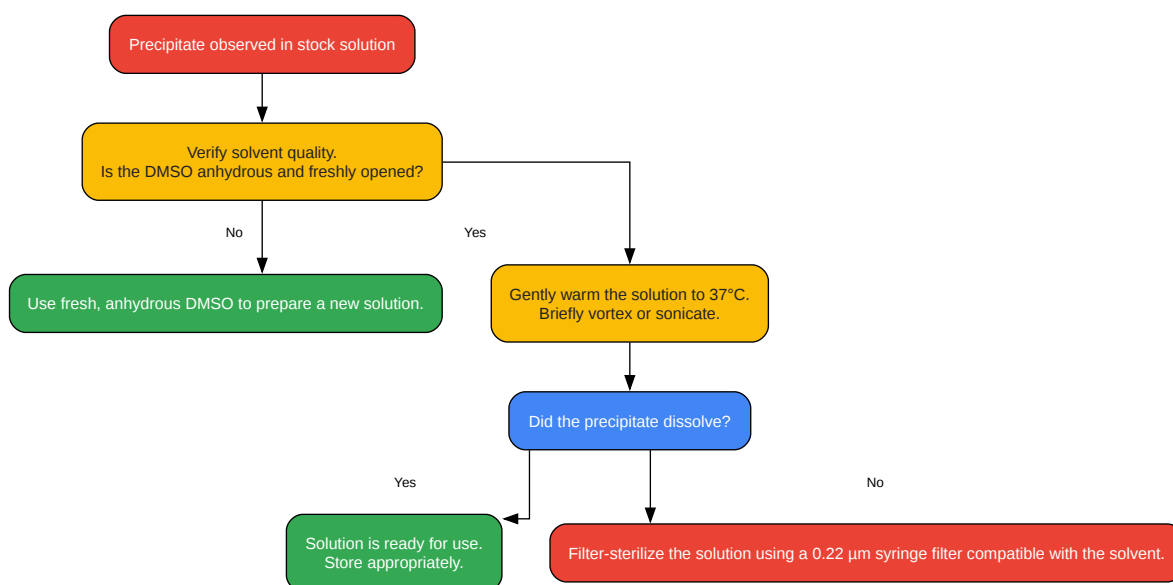
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the caspase-3 inhibitor, **Ac-DEVD-CMK**.

Troubleshooting Guide: Ac-DEVD-CMK Solubility Issues

Researchers may occasionally encounter challenges with the solubility of **Ac-DEVD-CMK**. This guide provides a systematic approach to addressing these issues.

Problem: Precipitate observed in the stock solution after reconstitution.

- Solution Workflow:

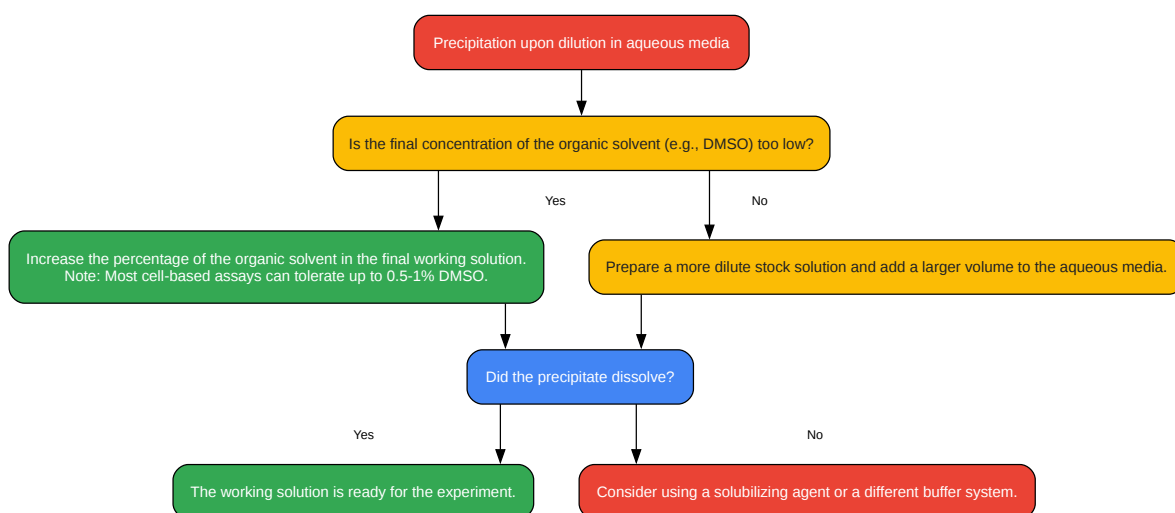


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Workflow for troubleshooting precipitate in **Ac-DEVD-CMK** stock solution.

Problem: The compound comes out of solution when diluted in aqueous media.

- Solution Workflow:



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Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting **Ac-DEVD-CMK**?

A1: The most common and recommended solvent for preparing a stock solution of **Ac-DEVD-CMK** is dimethyl sulfoxide (DMSO). [1][2] It is also soluble in water, though this may require warming and sonication. [3] For cell-based assays, it is crucial to use high-purity, anhydrous DMSO to ensure optimal solubility and minimize cytotoxicity. [3][4]

Q2: What are the typical stock and working concentrations for **Ac-DEVD-CMK**?

A2: Stock solution concentrations are typically high to minimize the volume of solvent added to the experimental system. Working concentrations for in vitro experiments commonly range up to 100 μ M. [1][2][5] For in vivo studies, dosages of around 25 mg/kg have been reported. [3][6] Q3: How should I store **Ac-DEVD-CMK** solutions?

A3: Powdered **Ac-DEVD-CMK** should be stored at -20°C for up to one year or -80°C for up to two years. [3] Once reconstituted in a solvent, it is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. [3] Stock solutions in solvent can be stored at -20°C for up to one month or at -80°C for up to six months. [3][7] Q4: My **Ac-DEVD-CMK** will not dissolve, what should I do?

A4: If you are having trouble dissolving **Ac-DEVD-CMK**, first ensure you are using a fresh, high-quality solvent. Hygroscopic (water-absorbing) DMSO can significantly impact solubility. [3][4] Gentle warming of the solution (e.g., in a 37°C water bath) and brief sonication or vortexing can aid in dissolution. [3] Q5: Is **Ac-DEVD-CMK** specific to caspase-3?

A5: **Ac-DEVD-CMK** is a selective and irreversible inhibitor of caspase-3. [3][6] However, it also demonstrates inhibitory activity against other caspases, including caspase-6, -7, -8, and -10. [1][2][8][9]

Data Presentation

Table 1: Solubility of **Ac-DEVD-CMK**

Solvent	Concentration	Notes
DMSO	50 mg/mL [1][2]	High solubility.
DMSO	100 mg/mL (150.38 mM) [3]	May require sonication. Use of newly opened, anhydrous DMSO is recommended. [3][4]
Water	50 mg/mL (75.19 mM) [3]	Requires sonication, warming, and heating to 60°C. [3]
Acetonitrile	Soluble [5]	-

Table 2: Recommended Storage Conditions

Form	Storage Temperature	Duration
Powder	-20°C	1 year [3]
Powder	-80°C	2 years [3]
In Solvent	-20°C	1 month [3][7]
In Solvent	-80°C	6 months [3][7]

Experimental Protocols

Protocol 1: Reconstitution of **Ac-DEVD-CMK** for In Vitro Use

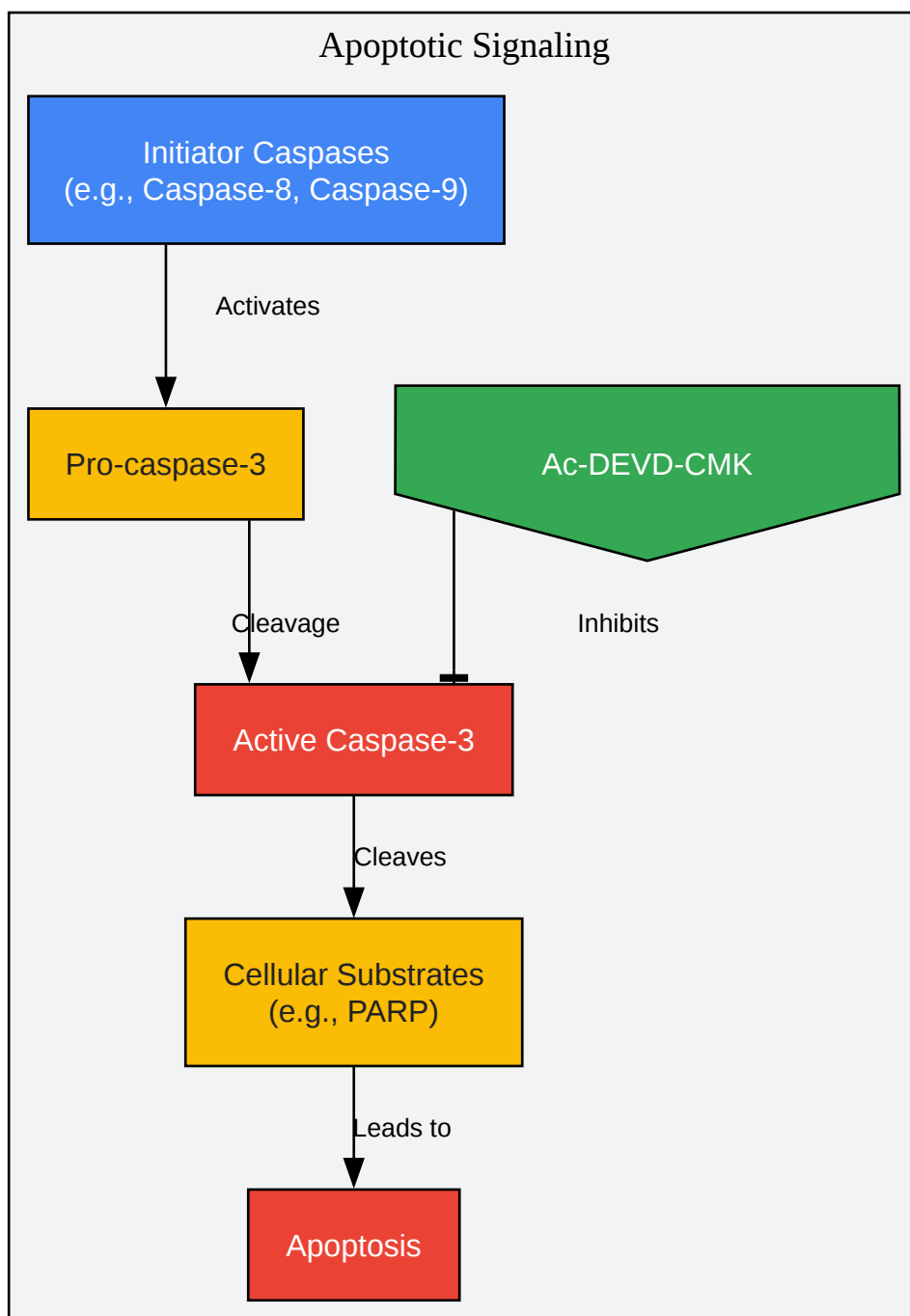
- Bring the vial of powdered **Ac-DEVD-CMK** to room temperature before opening.
- Add the appropriate volume of high-purity, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Gently vortex the vial to mix. If the compound does not fully dissolve, sonicate the solution for a few minutes or warm it briefly

at 37°C.

- Once dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C as recommended.
- For experiments, thaw a single aliquot and dilute it to the final working concentration in your cell culture medium or assay buffer immediately before use.

Signaling Pathway

Ac-DEVD-CMK is a tetrapeptide that mimics the cleavage site of poly (ADP-ribose) polymerase (PARP), a substrate of caspase-3. By irreversibly binding to the active site of caspase-3, **Ac-DEVD-CMK** blocks its proteolytic activity and subsequent downstream events in the apoptotic cascade.



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Inhibition of the caspase-3 signaling pathway by **Ac-DEVD-CMK**.

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